

Personal protective equipment for handling Tributylmethylammonium chloride

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

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Essential Safety and Handling Guide for Tributylmethylammonium Chloride

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **Tributylmethylammonium chloride**, including detailed operational and disposal plans to foster a secure research environment.

Physicochemical and Hazard Data

A clear understanding of the substance's properties is the first step in safe handling. The following table summarizes key quantitative data for **Tributylmethylammonium chloride**.



Property	Value	Reference
Molecular Formula	C13H30CIN	[1][2]
Molecular Weight	235.84 g/mol	[1][2]
Appearance	Colorless to yellow clear liquid (for 75% solution in water) or beige crystalline solid	[1][3]
Melting Point	95-99 °C	[3]
Boiling Point	84-85 °C at 101mm Hg	[3]
Flash Point	84-85 °C at 101mm Hg	[3]
Vapor Pressure	7.9 mmHg at 25 °C	[3]
Signal Word	Warning	[1][4]
GHS Hazard Statements	H312: Harmful in contact with skinH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritationH411: Toxic to aquatic life with long lasting effects	[4][5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures to be performed.



PPE Category	Specification	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.	Protects against splashes and aerosols that can cause serious eye irritation.[4]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene) inspected prior to use. Wear a lab coat or fire/flame resistant and impervious clothing.	Prevents skin contact which can cause irritation and is potentially harmful.[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. A dust mask (type N95, US) is recommended for the solid form.	Protects against inhalation of vapors, mists, or dust which may cause respiratory irritation.[4][6]

Standard Operating Procedure for Safe Handling

Adherence to a strict protocol is crucial for minimizing risks associated with **Tributylmethylammonium chloride**.

- 1. Engineering Controls:
- Work in a well-ventilated area.[1][3]
- Use a chemical fume hood for procedures that may generate aerosols, vapors, or dust.
- 2. Pre-Handling Checks:
- Ensure all necessary PPE is available and in good condition.



- Locate the nearest safety shower and eyewash station.
- Have the Safety Data Sheet (SDS) readily accessible.
- 3. Handling the Chemical:
- Avoid contact with skin and eyes.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][7]
- Wash hands thoroughly after handling.[4][7]
- Keep the container tightly closed when not in use.[3][8]
- 4. Storage:
- Store in a dry, cool, and well-ventilated place.[4][8]
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency and Disposal Procedures

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][4][8]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water.[7] If skin irritation occurs, get medical help.[4]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.[4][7]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.[3][6][8]

Spill and Leak Procedures:

Evacuate: Evacuate personnel from the spill area.[3][7]



- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3][7]
- Clean-up: For liquid spills, absorb with an inert material (e.g., Chemizorb®). For solid spills, sweep up and shovel without creating dust.[3][7]
- Disposal: Collect the spilled material in a suitable, closed container for disposal.[3][8]

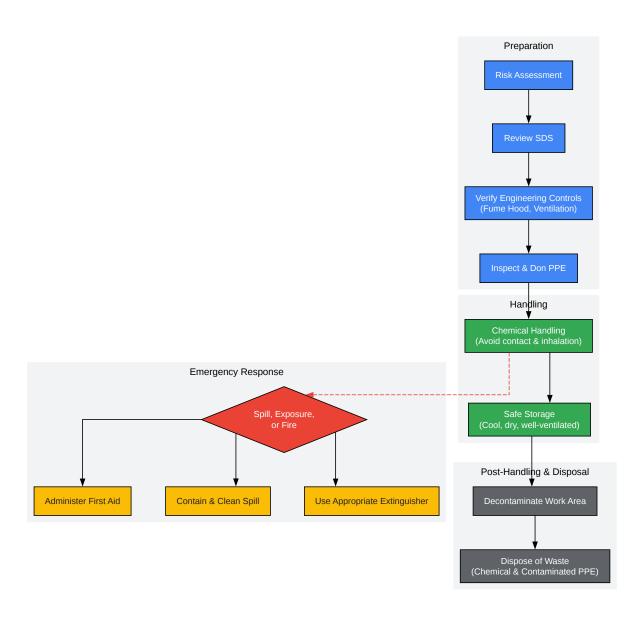
Disposal Plan:

- Dispose of the chemical and its container at an approved waste disposal plant.
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill.[8]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[6][8] Do not discharge into sewer systems.[8]

Safety Workflow Diagram

The following diagram illustrates the logical flow of safety procedures when working with **Tributylmethylammonium chloride**.





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Caption: Workflow for Safely Handling **Tributylmethylammonium Chloride**.

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